

physical and chemical properties of Thalassotalic acid B

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Compound of Interest

Compound Name: *Thalassotalic acid B*

Cat. No.: *B1484224*

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Thalassotalic Acid B: A Technical Guide for Researchers

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This technical guide provides an in-depth overview of the physical and chemical properties, as well as the biological activity of **Thalassotalic acid B**, a novel N-acyldehydrotyrosine derivative. This document is intended for researchers, scientists, and drug development professionals interested in the potential therapeutic applications of this natural product.

Core Physical and Chemical Properties

Thalassotalic acid B is a naturally occurring compound isolated from the marine bacterium *Thalassotalea* sp. PP2-459. Its structure has been elucidated through extensive spectroscopic analysis. The key physical and chemical data are summarized below.

Property	Value	Source
Appearance	Brown amorphous powder	Deering et al., 2016
Molecular Formula	C ₁₉ H ₂₅ NO ₄	Deering et al., 2016
Molecular Weight	331.1784 g/mol	Deering et al., 2016
Exact Mass (HRESIMS)	m/z 332.1872 [M-H] ⁻ (calcd for C ₁₉ H ₂₆ NO ₄ , 332.1867)	Deering et al., 2016
UV (MeOH) λ _{max} (log ε)	201 (4.12), 299 (4.03) nm	Deering et al., 2016
IR (ZnSe) ν _{max} (cm ⁻¹)	3326, 3118 (br), 2925, 2853, 1688, 1656, 1601, 1584, 1270, 1168	Deering et al., 2016

Spectroscopic Data

The structural elucidation of **Thalassotalic acid B** was accomplished using one- and two-dimensional Nuclear Magnetic Resonance (NMR) spectroscopy.

¹H NMR Data (600 MHz, DMSO-d₆)

Position	δH (ppm)	Multiplicity	J (Hz)
2'	7.39	s	
2	7.28	d	8.5
6	7.28	d	8.5
3	6.75	d	8.5
5	6.75	d	8.5
2''	2.18	t	7.4
3''	1.51	p	7.4
4''-8''	1.25	m	
9''	0.85	t	7.0

¹³C NMR Data (150 MHz, DMSO-d₆)

Position	δC (ppm)
1'	166.4
1"	172.0
3'	131.9
1	126.3
2'	125.8
4	157.9
2	131.0
6	131.0
3	115.5
5	115.5
2"	36.1
3"	25.4
4"	28.7
5"	28.8
6"	28.7
7"	31.3
8"	22.1
9"	13.9

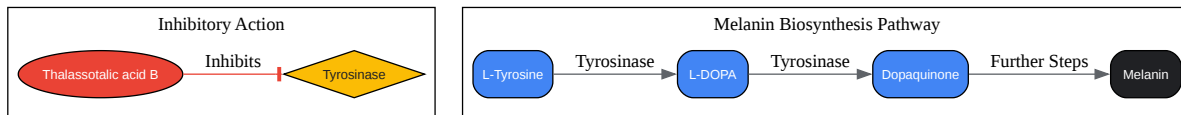
Biological Activity: Tyrosinase Inhibition

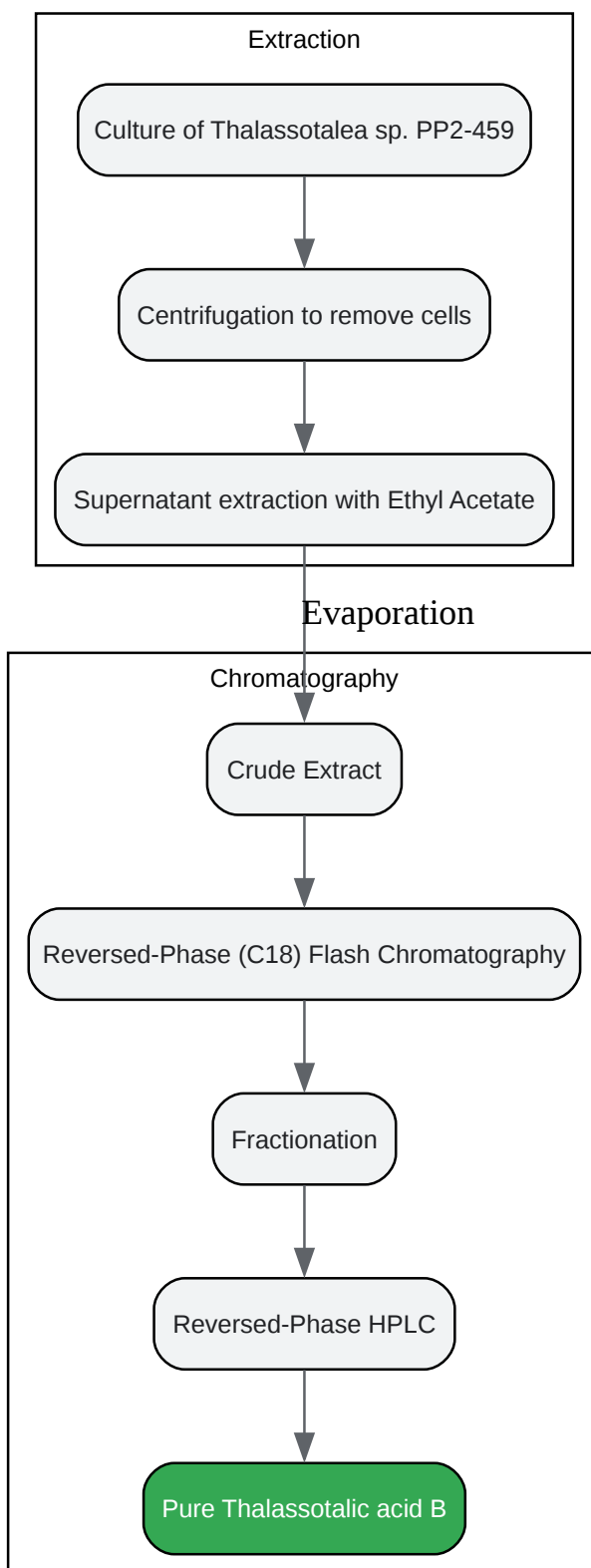
Thalassotalic acid B belongs to a class of compounds that have demonstrated inhibitory activity against tyrosinase, a key enzyme in melanin biosynthesis. While the initial discovery paper highlighted the activity of its analogue, Thalassotalic acid A (IC₅₀ = 130 μM), subsequent research has confirmed that Thalassotalic acids A-C are all active as tyrosinase inhibitors. The

specific IC50 value for **Thalassotalic acid B** has not been explicitly reported in the primary literature.

Signaling Pathway

The inhibitory action of **Thalassotalic acid B** on tyrosinase directly impacts the melanin biosynthesis pathway. By blocking the function of tyrosinase, it prevents the conversion of L-tyrosine to L-DOPA and the subsequent oxidation of L-DOPA to dopaquinone, which are critical steps in the production of melanin.





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